

Dibenzyl L-glutamate tosylate molecular structure and weight.

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Compound of Interest

Compound Name: *Dibenzyl L-glutamate tosylate*

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An In-depth Technical Guide to Dibenzyl L-glutamate Tosylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzyl L-glutamate tosylate is a protected form of the amino acid L-glutamic acid, widely utilized as a crucial intermediate in synthetic organic chemistry. Its primary applications lie in peptide synthesis and the development of pharmaceutical agents, particularly those targeting neurological pathways. The benzyl ester groups protect the carboxylic acid functionalities of glutamic acid, preventing their participation in unwanted side reactions during complex synthetic procedures. The p-toluenesulfonate (tosylate) counter-ion enhances the compound's stability and solubility in organic solvents, making it a versatile building block in multi-step syntheses. This guide provides a comprehensive overview of its molecular characteristics, synthesis, and key applications.

Molecular Structure and Properties

Dibenzyl L-glutamate tosylate is the p-toluenesulfonic acid salt of dibenzyl L-glutamate. The core structure consists of an L-glutamic acid molecule where both the alpha- and gamma-carboxylic acid groups are esterified with benzyl groups.

Molecular Formula: $C_{26}H_{29}NO_7S$ ^[1]

Molecular Weight: 499.58 g/mol [1]

The presence of the tosylate group and the benzyl esters confers specific physical and chemical properties that are advantageous in organic synthesis.

Quantitative Data Summary

Property	Value	References
Molecular Formula	C ₂₆ H ₂₉ NO ₇ S	[1]
Molecular Weight	499.58 g/mol	[1]
CAS Number	2791-84-6	
Appearance	White to off-white powder or crystalline solid	[2]
Melting Point	141.6 °C	[3]
Solubility	Soluble in water, DMSO (mild), ethanol (mild, ultrasonic treatment), methanol (mild)	[4]
Optical Rotation	[α] _D ²⁵ = +7.4 (c 1, MeOH)	[3]

Experimental Protocols

One-Pot Synthesis of Dibenzyl L-glutamate p-Toluenesulfonate

This protocol describes an efficient, multigram-scale synthesis with high enantiomeric purity.[3]

Materials:

- L-glutamic acid (20 g, 0.136 mol)
- p-toluenesulfonic acid (31 g, 0.163 mol)
- Benzyl alcohol (70.4 mL, 0.680 mmol)

- Cyclohexane (160 mL)
- Ethyl acetate (240 mL)

Procedure:

- A mixture of L-glutamic acid, p-toluenesulfonic acid, benzyl alcohol, and cyclohexane is heated at reflux with a Dean-Stark trap under vigorous stirring for 6 hours.[\[3\]](#)
- The reaction mixture is then cooled to 50 °C.[\[3\]](#)
- Ethyl acetate is added, and the resulting suspension is briefly warmed at reflux and then stirred for 1 hour at room temperature.[\[3\]](#)
- The precipitate is collected by filtration.[\[3\]](#)
- The filter cake is washed with ethyl acetate and dried to yield (S)-dibenzyl glutamate p-toluenesulfonate as a white solid.[\[3\]](#)

Characterization Data

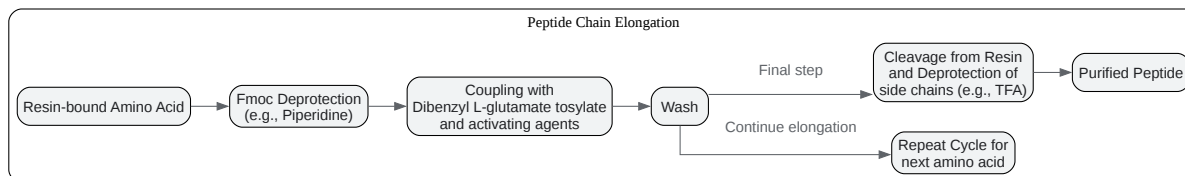
Nuclear Magnetic Resonance (NMR) Spectroscopy:[\[3\]](#)

- ^1H NMR (300 MHz, CDCl_3): δ 2.18 (m, 2H), 2.23 (s, 3H), 2.34–2.58 (m, 2H), 4.13 (t, J = 6.3 Hz, 1H), 4.89–5.07 (m, 4H), 6.96 (d, J = 8.0 Hz, 2H), 7.19–7.28 (m, 10H), 7.72 (d, J = 8.0 Hz, 2H), 8.37 (bs, 3H).
- ^{13}C NMR (75 MHz, CDCl_3): δ 21.5, 25.4, 29.6, 52.6, 66.6, 68.2, 126.3, 128.3, 128.5, 128.6, 128.7, 129.1, 134.9, 135.9, 140.5, 141.5, 169.1, 172.2.

Applications in Research and Development

Peptide Synthesis

The primary application of **Dibenzyl L-glutamate tosylate** is in solid-phase and solution-phase peptide synthesis. The benzyl protecting groups are stable under the basic conditions used for Fmoc deprotection but can be readily removed by hydrogenolysis, providing an orthogonal protection strategy.

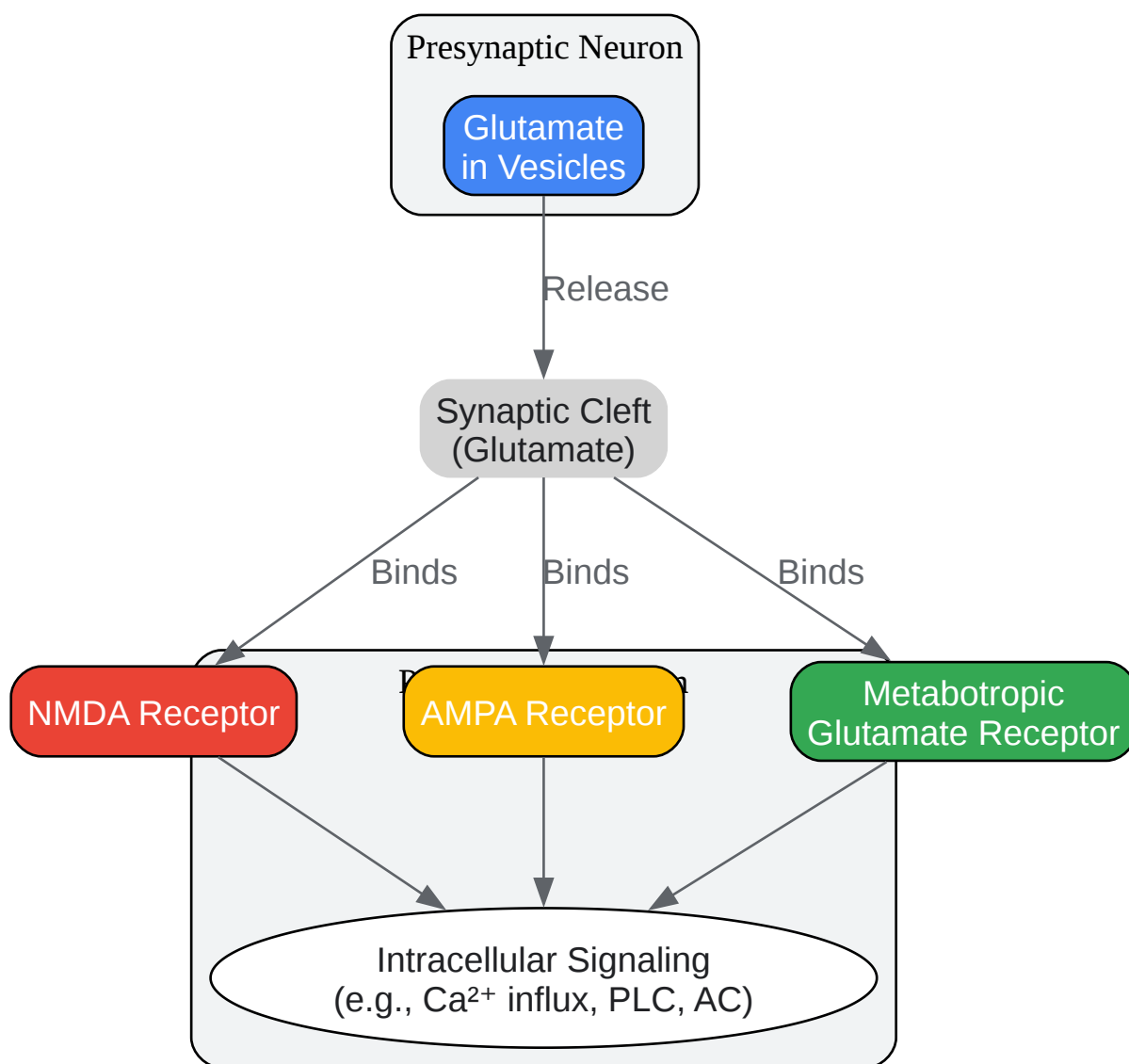


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Peptide Synthesis Workflow

Neuroscience Research

L-glutamic acid is a primary excitatory neurotransmitter in the central nervous system, playing a critical role in synaptic plasticity, learning, and memory.[4] **Dibenzyl L-glutamate tosylate** serves as a precursor or tool compound in the study of glutamate receptors and their signaling pathways.[4] Its use allows for the controlled introduction of a glutamate moiety in the synthesis of probes and potential therapeutics for neurological disorders such as Alzheimer's disease, Parkinson's disease, and epilepsy.[4]



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Glutamate Neurotransmission

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